

PF-06422913 metabotropic glutamate receptor 5 mechanism of action

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Compound Focus: PF-06422913

CAS No.: 1539296-46-2

Cat. No.: S539171

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Key Characteristics of PF-06422913

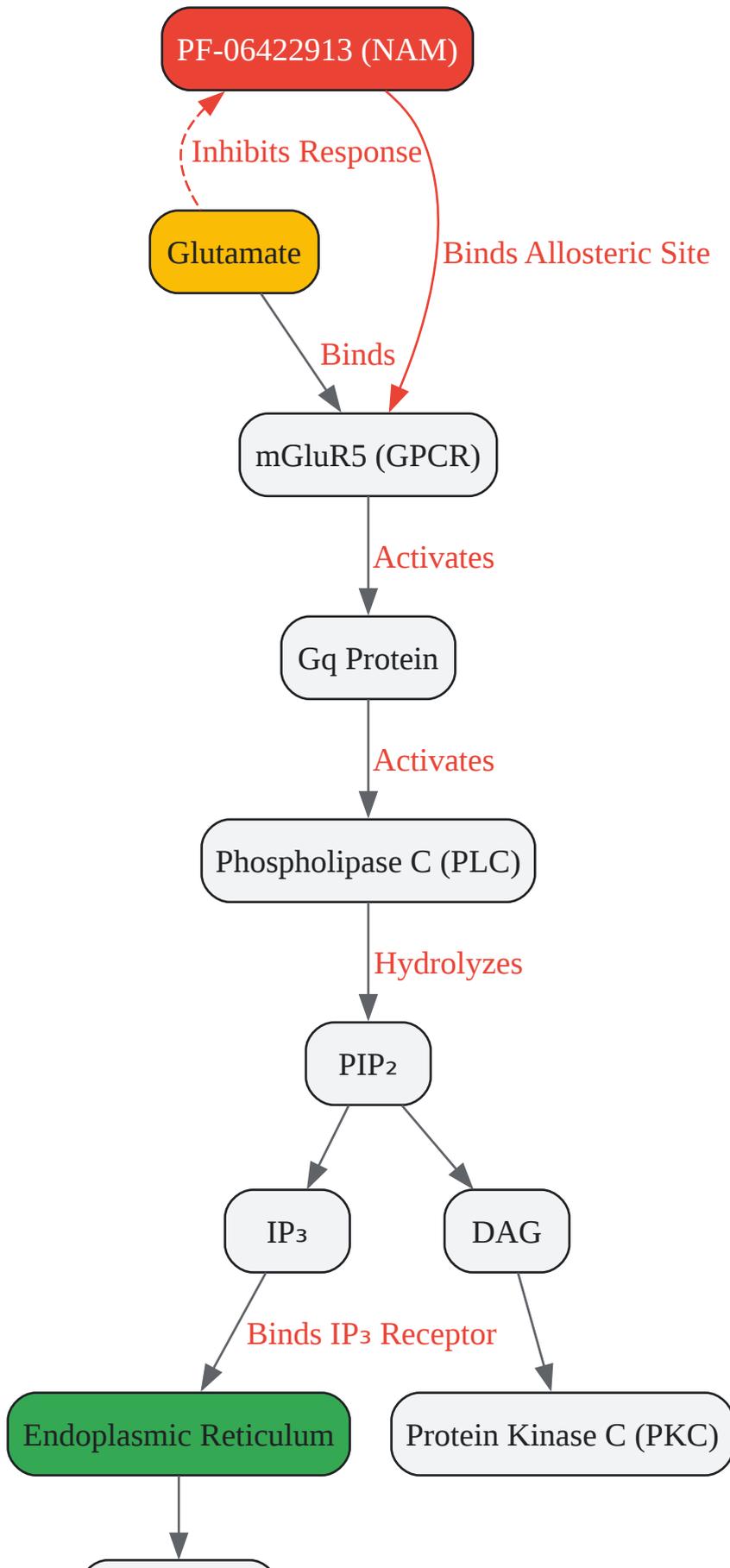
The table below summarizes the core quantitative and qualitative data for **PF-06422913**.

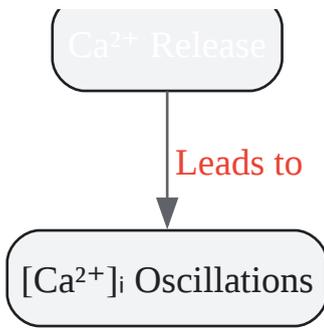
Property	Description
Mechanism	Negative Allosteric Modulator (NAM) of mGluR5 [1] [2]
Biological Activity	Potent and selective mGluR5 negative allosteric modulator [1]
Chemical Formula	$C_{18}H_{13}F_3N_6O$ [1]
Molecular Weight	386.33 g/mol [1]
CAS Number	1539296-46-2 [1] [3]
Purity	≥98% (HPLC) [3]

Mechanism of mGluR5 Signaling and NAM Action

Metabotropic glutamate receptor 5 (mGluR5) is a Gq-protein-coupled receptor (GPCR) predominantly expressed at postsynaptic neuronal sites [4]. Its activation triggers a signaling cascade that leads to the release of calcium from internal stores.

The diagram below illustrates the normal mGluR5 signaling pathway and how **PF-06422913** inhibits it.





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PF-06422913 binds mGluR5 allosterically to inhibit glutamate-induced calcium signaling [5] [6] [1].

This pathway shows that **PF-06422913** does not block glutamate's binding site but reduces the receptor's responsiveness, effectively dampening downstream excitatory signaling [4].

Critical Preclinical Safety Findings

A critical consideration for drug development is a specific safety signal observed across the class of mGluR5 NAMs. In preclinical studies using cynomolgus macaques, multiple mGluR5 NAMs, including **PF-06422913**, induced skin lesions [7].

- **Pathology:** The lesions were consistent with a **delayed type-IV hypersensitivity reaction** (a cell-mediated immune response) [7].
- **Clinical Signs:** After 8-9 days of dosing, animals developed skin lesions in multiple locations, with prominent effects in the genital region of males and generalized erythema in both sexes [7].
- **Microscopic Features:** Characterized by **lymphocytic interface inflammation, subepidermal bullae, and individual keratinocyte vacuolation/necrosis** [7].
- **Immune Cell Infiltrate:** Primarily composed of **CD3 and CD4 positive T lymphocytes** with minimal macrophages [7].
- **Rechallenge:** Upon re-exposure after a dosing holiday, lesions developed with a more rapid onset, indicating an adaptive immune memory response [7].

This finding was consistent across different chemical structures ("chemotypes"), suggesting a potential class-level risk related to the mGluR5 mode of action rather than a single molecule's off-target effect [7].

Research and Development Context

mGluR5 is a therapeutic target for various neurological and psychiatric disorders, including addiction, anxiety, Parkinson's disease levodopa-induced dyskinesia, and Fragile X syndrome [4]. While several mGluR5 NAMs have advanced to clinical trials, the skin toxicity identified in non-human primates has been a significant challenge for development [7].

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References

1. - PF _product_DataBase_PeptideDB 06422913 [peptidedb.com]
2. mGluR | Agonists Antagonists [medchemexpress.com]
3. Sigma Aldrich Fine Chemicals Biosciences PF - 06422913 >=98% (HPLC) [fishersci.com]
4. Metabotropic glutamate receptor 5 [en.wikipedia.org]
5. Signaling mechanisms of metabotropic glutamate receptor ... [pubmed.ncbi.nlm.nih.gov]
6. Signaling Mechanisms of Metabotropic Glutamate Receptor 5 ... [pmc.ncbi.nlm.nih.gov]
7. Drug-induced Skin Lesions in Cynomolgus Macaques Treated with... [pubmed.ncbi.nlm.nih.gov]

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